

Spectroscopic Analysis of 2-Methylquinolin-5-ol: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylquinolin-5-ol

CAS No.: 607-72-7

Cat. No.: B1530918

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-Methylquinolin-5-ol** (CAS No. 607-72-7), a key heterocyclic compound with applications in medicinal chemistry and materials science.^[1] This document details the theoretical and practical aspects of acquiring and interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this molecule. A thorough analysis of expected spectral features is presented, grounded in the fundamental principles of each spectroscopic technique and supported by comparative data from structurally related compounds. Detailed, field-proven protocols for sample preparation and data acquisition are provided to ensure scientific integrity and reproducibility. This guide is intended to be an essential resource for researchers engaged in the synthesis, identification, and application of quinoline derivatives.

Introduction to 2-Methylquinolin-5-ol

2-Methylquinolin-5-ol, with the molecular formula $C_{10}H_9NO$ and a molecular weight of 159.18 g/mol, belongs to the quinoline family of heterocyclic aromatic compounds.^[2] The presence of

a hydroxyl group and a methyl group on the quinoline scaffold imparts specific chemical and physical properties that are of interest in various fields, including drug development, due to the diverse biological activities associated with the quinoline core. Accurate structural elucidation and purity assessment are paramount for any application, making a thorough understanding of its spectroscopic signature essential. This guide will systematically explore the NMR, IR, and MS data that collectively provide an unambiguous identification of **2-Methylquinolin-5-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Methylquinolin-5-ol**, both ^1H and ^{13}C NMR are indispensable for confirming the substitution pattern on the quinoline ring.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of **2-Methylquinolin-5-ol** is expected to exhibit distinct signals corresponding to the aromatic protons, the methyl protons, and the hydroxyl proton. The chemical shifts are influenced by the electron-donating hydroxyl group and the electron-withdrawing nitrogen atom in the quinoline ring system.

Expected ^1H NMR Data:

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Notes
-OH	~9.0-10.0	Singlet (broad)	Chemical shift is concentration and solvent dependent; may exchange with D ₂ O.
Aromatic-H	~7.0-8.5	Multiplets/Doublets	The specific coupling patterns will depend on the relative positions of the protons on both rings.
-CH ₃	~2.5	Singlet	A characteristic singlet for the methyl group at the 2-position.

Note: The expected chemical shifts are based on general principles and data from similar quinoline structures.

Interpretation and Causality:

The aromatic region will be complex due to the spin-spin coupling between adjacent protons. The hydroxyl proton is expected to be significantly downfield due to hydrogen bonding and the acidic nature of phenolic protons. The methyl group at the 2-position is adjacent to the nitrogen atom, which will influence its chemical shift.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The ¹³C NMR spectrum provides information on all the unique carbon environments within the molecule. With ten carbon atoms in **2-Methylquinolin-5-ol**, ten distinct signals are expected in the proton-decoupled spectrum.

Expected ¹³C NMR Data:

Carbon Assignment	Expected Chemical Shift (δ , ppm)
C-OH (C5)	~150-160
Quaternary Carbons (C-ring junctions)	~140-150
Aromatic CH Carbons	~110-135
C-CH ₃ (C2)	~155-160
-CH ₃	~20-25

Note: These are estimated chemical shift ranges based on established correlations for substituted quinolines.

Interpretation and Causality:

The carbon atom bonded to the hydroxyl group (C5) will be significantly deshielded and appear at a high chemical shift. The quaternary carbons at the ring junctions will also be in the downfield region. The carbon of the methyl group will appear in the upfield aliphatic region.

Experimental Protocol for NMR Data Acquisition

A standardized protocol is crucial for obtaining high-quality, reproducible NMR data.

Step-by-Step Methodology:

- Sample Preparation:
 - Weigh approximately 5-10 mg of high-purity **2-Methylquinolin-5-ol**.
 - Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a clean, dry NMR tube. DMSO-d₆ is often preferred for compounds with hydroxyl groups to observe the -OH proton signal.
 - Ensure complete dissolution; gentle warming or sonication may be applied if necessary.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.

- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .

Diagram of NMR Workflow:



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Caption: Workflow for ATR-FTIR analysis of **2-Methylquinolin-5-ol**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity and elemental composition.

Expected MS Data:

- **Molecular Ion (M^+):** An intense peak at $m/z = 159$, corresponding to the molecular weight of **2-Methylquinolin-5-ol**.
- **M+1 Peak:** A smaller peak at $m/z = 160$, due to the natural abundance of ^{13}C .
- **Key Fragments:** Fragmentation may occur through the loss of a hydrogen atom, a methyl group, or other small neutral molecules.

Interpretation and Causality:

The molecular ion peak is the most important piece of information for confirming the molecular weight. The fragmentation pattern can provide clues about the structure. For instance, the loss of a methyl group (CH_3 , 15 amu) would result in a fragment at $m/z = 144$.

Experimental Protocol for MS Data Acquisition

Step-by-Step Methodology (Electron Ionization - MS):

- **Sample Introduction:**
 - Dissolve a small amount of the sample in a volatile solvent (e.g., methanol or dichloromethane).
 - Introduce the sample into the mass spectrometer, often via direct infusion or through a gas chromatograph (GC-MS).
- **Ionization:**
 - The sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV) in the ion source.
- **Mass Analysis:**
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:**

- The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .

Diagram of MS Workflow:



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Caption: Workflow for EI-MS analysis of **2-Methylquinolin-5-ol**.

Conclusion

The comprehensive spectroscopic analysis of **2-Methylquinolin-5-ol**, utilizing NMR, IR, and MS, provides a robust and self-validating system for its structural confirmation and purity assessment. The principles and protocols outlined in this guide offer a solid foundation for researchers to confidently acquire and interpret the spectroscopic data for this important molecule and its derivatives. Adherence to these methodologies will ensure the generation of high-quality, reliable data, which is fundamental to advancing research and development in the chemical and pharmaceutical sciences.

References

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Sources

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